

# Preparation of Ricinoleic Acid from Castor Oil

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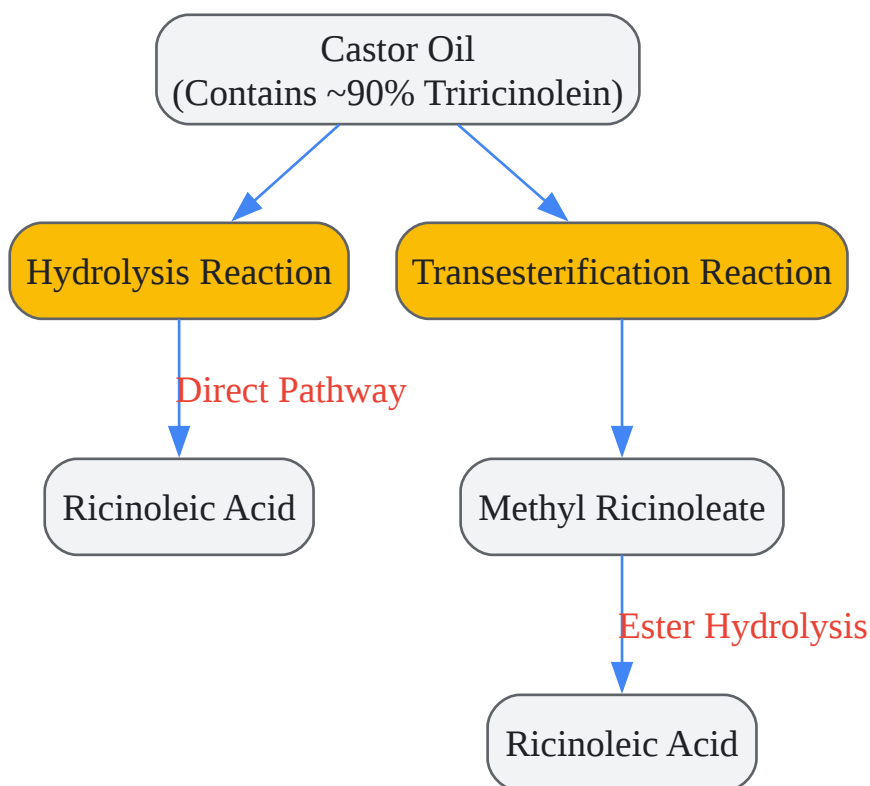
## Compound Focus: Triricinolein

CAS No.: 2540-54-7

Cat. No.: S639494

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The therapeutic and industrial value of castor oil largely depends on ricinoleic acid, which must be isolated from the **triricinolein** triglyceride. The general preparation workflow involves breaking the ester bonds in **triricinolein**, as shown below.



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Several methods have been developed for this hydrolysis, each with its own advantages and drawbacks [1]. The table below compares the key techniques.

Method	Key Feature	Reported Conversion Rate	Key Considerations
<b>Twitchell Process</b> [1]	Uses a lipophilic sulphonic acid reagent (Twitchell reagent) as an emulsifier and catalyst with sulfuric acid.	~93%	Batch process, long reaction time (36-48 hours), uses strong acid.
<b>Alkaline-Catalyzed Hydrolysis</b> [1]	Employs a base to saponify the triglyceride.	Information not specified in results	A common classical method.
<b>Lipase-Catalyzed Hydrolysis</b> [1]	Uses the enzyme lipozyme TL IM; considered a green method.	<b>96.2 ± 1.5%</b>	High efficiency, enzymatic process, avoids harsh chemicals.
<b>Transesterification followed by Hydrolysis</b> [1]	Castor oil is first transesterified with methanol to form methyl ricinoleate, which is then hydrolyzed.	Information not specified in results	Two-step process.

## Applications and Role in Drug Development

The functional groups of ricinoleic acid enable diverse chemical reactions, making it a valuable intermediate. In pharmaceuticals, it is used as a purgative in its triglyceride form (castor oil) and is converted into derivatives for advanced applications [2] [1].

- **Drug Carrier:** Ricinoleic acid can be copolymerized with lactic acid to form **Ricinoleic-Lactic Acid Copolyester**, which is used as a biodegradable drug carrier [1].
- **Therapeutic Agent:** Ricinoleic acid itself has been confirmed to exhibit **bactericidal, anti-inflammatory, and antiherpetic** properties [1].
- **Pharmaceutical Ingredient:** Salts of ricinoleic acid, such as its **zinc salt**, are used in personal care products like deodorants [3]. The sodium salt (sodium ricinoleate) is also a known compound [3].

- **Reference Standard:** Highly pure **triricinolein** is supplied by chemical vendors for use as **reference standards** in analytical method development, validation, and quality control for Abbreviated New Drug Applications (ANDAs) [4] [5].

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## References

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To cite this document: Smolecule. [Preparation of Ricinoleic Acid from Castor Oil]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b639494#triricinolein-role-in-castor-oil-composition>]

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